

Application Notes and Protocols: Poloxalene in Agricultural Pesticide Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Poloxalene

Cat. No.: B1193927

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Introduction

Poloxalene, a nonionic block copolymer of polyoxyethylene and polyoxypropylene, is a versatile excipient with established applications in various fields, including agriculture.[1] While its primary agricultural use has been in the veterinary field for the treatment of legume bloat in cattle, its properties as a nonionic surfactant make it a valuable component in the formulation of agricultural pesticides.[1] **Poloxalene** is listed by the U.S. Environmental Protection Agency (EPA) as an inert ingredient (List 4B), indicating that its current use patterns in pesticide products are not expected to adversely affect public health and the environment.[1]

These application notes provide a comprehensive overview of the use of **poloxalene** in pesticide formulations, including its functions, relevant physicochemical data, and detailed protocols for its evaluation. **Poloxalene** can be incorporated into various pesticide formulation types, including emulsifiable concentrates (EC), suspension concentrates (SC), and water-dispersible granules (WG), to enhance the efficacy and stability of the final product.[2][3]

The primary roles of **poloxalene** in pesticide formulations include:

- **Surfactant/Wetting Agent:** Reduces the surface tension of spray droplets, allowing for more uniform spreading and coverage on plant surfaces.[4][5]

- Emulsifier: Stabilizes the dispersion of oil-based active ingredients in water-based carriers.[\[1\]](#)
[\[4\]](#)
- Dispersant: Prevents the agglomeration of solid active ingredients in liquid formulations.[\[1\]](#)
- Penetrant: Facilitates the uptake of systemic pesticides through the waxy cuticle of plant leaves.[\[4\]](#)[\[6\]](#)

Data Presentation

The following tables summarize key quantitative data relevant to the use of **poloxalene** and other nonionic surfactants in agricultural formulations.

Table 1: Physicochemical Properties of **Poloxalene**[\[1\]](#)

Property	Value
Chemical Name	Polyoxypropylene-polyoxyethylene glycol nonionic block polymer
CAS Number	9003-11-6
Molecular Weight Range	2,850 to 3,150 g/mol
Hydroxyl Number	35.7 to 39.4
Cloud Point (10% solution)	42°C to 46°C

Table 2: Comparative Effects of Surfactant Type on Herbicide Uptake[\[7\]](#)[\[8\]](#)

Surfactant Type	Hydrophile-Lipophile Balance (HLB)	Effect on Glyphosate Uptake	Effect on 2,4-D Uptake
Nonionic (High Ethylene Oxide Content)	High	Significant Enhancement	Moderate Enhancement
Nonionic (Low Ethylene Oxide Content)	Low	Moderate Enhancement	Significant Enhancement
Organosilicone	Variable	High (Stomatal Uptake)	Variable

Table 3: Influence of Nonionic Surfactant Concentration on Glyphosate Uptake[7][8]

Surfactant Concentration (% v/v)	Glyphosate Uptake in Broad Bean (%)	Glyphosate Uptake in Wheat (%)
0.0	10	5
0.1	30	20
0.5	55	45
1.0	58	48

Experimental Protocols

The following protocols provide detailed methodologies for evaluating the performance of **poloxalene** in pesticide formulations.

Protocol for Evaluating Emulsification Characteristics

This protocol is adapted from the ASTM E1116 Standard Test Method for Emulsification Characteristics of Pesticide Emulsifiable Concentrates.[9]

Objective: To assess the spontaneity and stability of an emulsion formed when a pesticide formulation containing **poloxalene** is diluted with water.

Materials:

- Pesticide formulation (Emulsifiable Concentrate) containing **poloxalene**.
- Standard hard water or water of known hardness.
- 100 mL glass-stoppered graduated cylinders.
- Timer.
- Pipettes.

Procedure:

- Add 95 mL of standard hard water to a 100 mL graduated cylinder.
- Pipette 5 mL of the pesticide formulation into the cylinder.
- Stopper the cylinder and invert it 30 times in one minute.
- Place the cylinder on a flat surface and start the timer.
- Record observations at 0, 30, 60, and 120 minutes for:
 - Spontaneity: Observe the initial dispersion of the formulation upon addition to water.
 - Creaming: The formation of a layer of concentrated emulsion at the top or bottom.
 - Sedimentation: The settling of solid particles.
 - Phase Separation: The breaking of the emulsion into distinct oil and water layers.
- Quantify the volume of cream, sediment, or separated phases at each time point.

Acceptance Criteria: A stable emulsion should show minimal creaming, no sedimentation, and no phase separation within the observation period.

Protocol for Determining Surface Tension and Critical Micelle Concentration (CMC)

Objective: To measure the effect of **poloxalene** on the surface tension of a spray solution and to determine its Critical Micelle Concentration (CMC).

Materials:

- Tensiometer (Wilhelmy plate or du Noüy ring method).[\[10\]](#)
- **Poloxalene**.
- Distilled or deionized water.
- Glassware.
- Magnetic stirrer and stir bar.

Procedure:

- Prepare a stock solution of **poloxalene** in water (e.g., 1% w/v).
- Prepare a series of dilutions from the stock solution to create a range of concentrations (e.g., 0.001%, 0.01%, 0.1%, 0.5%, 1%).
- Calibrate the tensiometer with distilled water.
- Measure the surface tension of each **poloxalene** solution, ensuring the temperature is constant.
- Plot the surface tension (mN/m) as a function of the logarithm of the **poloxalene** concentration.
- The CMC is the concentration at which the surface tension plateaus.[\[11\]](#)

Expected Outcome: The addition of **poloxalene** should significantly reduce the surface tension of the water. The CMC value will indicate the concentration at which **poloxalene** forms micelles and provides maximum surface tension reduction.

Protocol for Assessing Wetting and Spreading on a Hydrophobic Surface

Objective: To evaluate the ability of a pesticide formulation containing **poloxalene** to wet and spread on a hydrophobic surface, simulating a plant leaf.

Materials:

- Pesticide formulation with and without **poloxalene**.
- Hydrophobic substrate (e.g., paraffin wax-coated slides or a representative plant leaf).
- Micropipette or microsyringe.
- High-speed camera with goniometer software for contact angle measurement.
- Image analysis software.

Procedure:

- Place a small droplet (e.g., 10 μ L) of the pesticide formulation onto the hydrophobic surface.
- Immediately start recording a video of the droplet.
- Measure the initial contact angle of the droplet with the surface.
- Continue recording to observe the spreading of the droplet over time.
- After a set time (e.g., 60 seconds), capture an image and measure the final contact angle and the area of spreading.
- Compare the results for formulations with and without **poloxalene**.

Data Analysis: A lower contact angle and a larger spreading area indicate better wetting and spreading properties.

Protocol for Evaluating Foliar Uptake of a Systemic Pesticide

Objective: To quantify the effect of **poloxalene** on the absorption of a systemic pesticide into plant foliage.

Materials:

- Systemic pesticide (e.g., a herbicide) with a radiolabeled or fluorescently tagged active ingredient.
- Pesticide formulations with varying concentrations of **poloxalene**.
- Test plants with well-developed leaves (e.g., broad bean or wheat).
- Microsyringe.
- Leaf washing solution (e.g., water with a small amount of non-ionic surfactant).
- Scintillation counter or fluorescence microscope.
- Homogenizer.

Procedure:

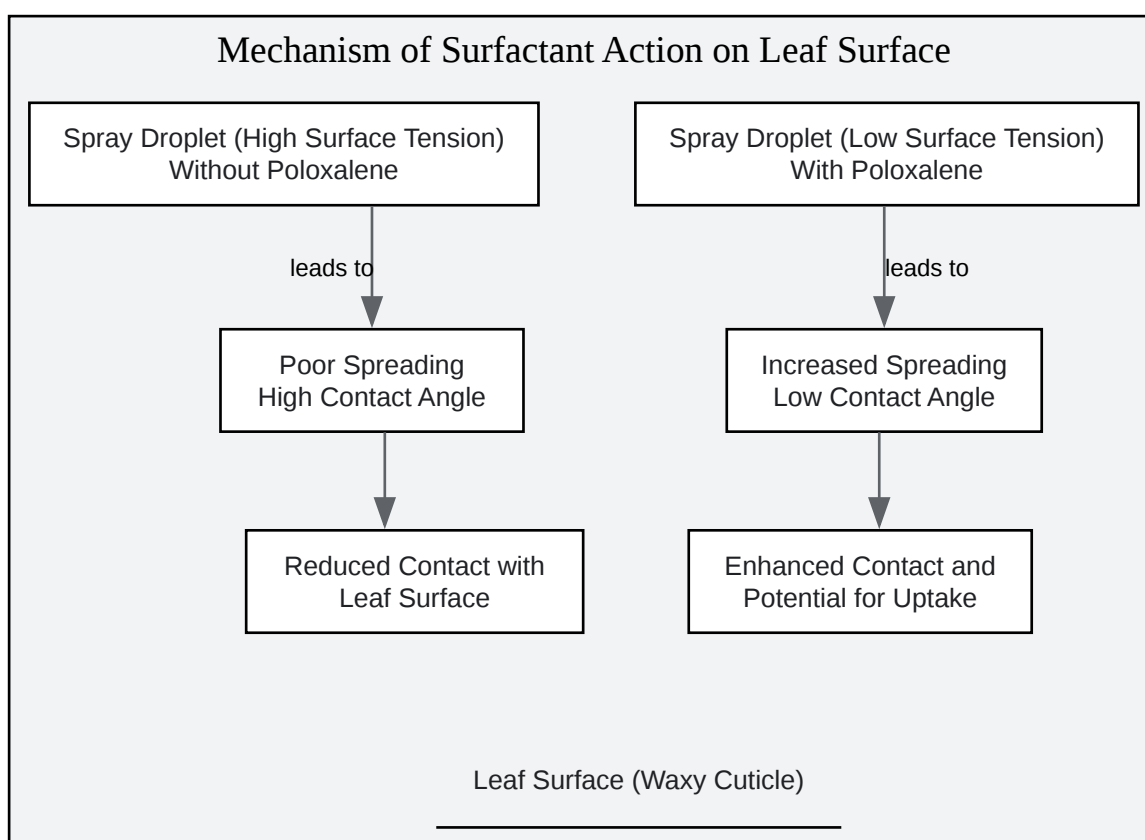
- Apply a small, known volume (e.g., 1 μL) of the formulated pesticide to a specific area on the adaxial surface of a leaf.
- At predetermined time intervals (e.g., 2, 6, 24, 48 hours), excise the treated leaf.
- Wash the leaf surface with the washing solution to remove unabsorbed pesticide.
- Measure the amount of pesticide in the wash solution using the appropriate detection method.
- Homogenize the washed leaf tissue and measure the amount of pesticide that has been absorbed.

- Calculate the percentage of pesticide uptake as: $(\text{Amount in tissue} / (\text{Amount in tissue} + \text{Amount in wash})) * 100$.

Statistical Analysis: Use appropriate statistical methods (e.g., ANOVA) to determine if the addition of **poloxalene** significantly increases pesticide uptake compared to the control (no **poloxalene**).

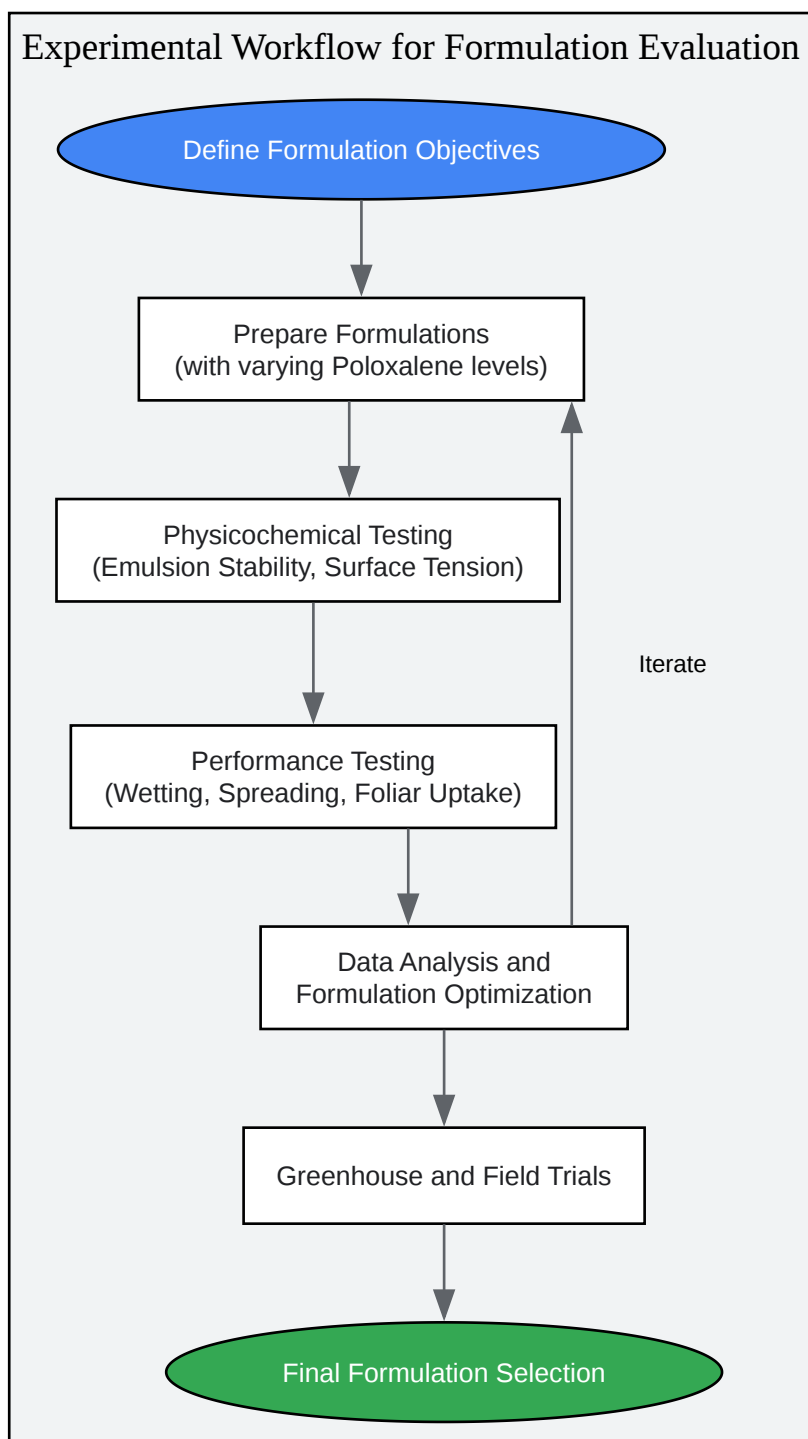
Visualizations

The following diagrams illustrate key concepts and workflows related to the use of **poloxalene** in pesticide formulations.



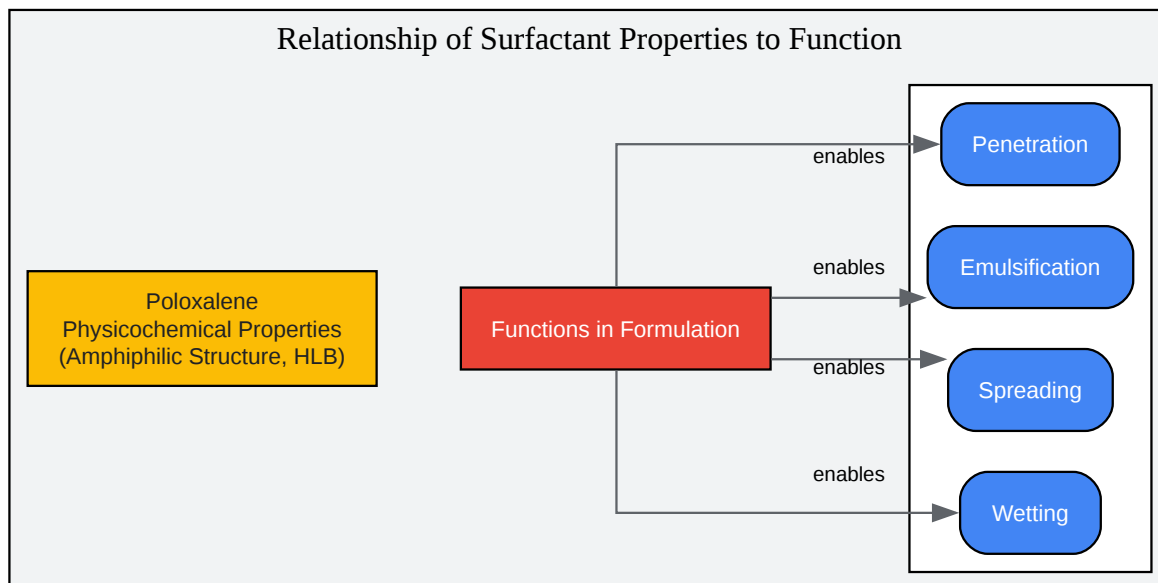
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Caption: Mechanism of **poloxalene** as a surfactant on a leaf surface.



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Caption: Workflow for evaluating pesticide formulations with **poloxalene**.



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Caption: Relationship between **poloxalene** properties and its functions.

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- To cite this document: BenchChem. [Application Notes and Protocols: Poloxalene in Agricultural Pesticide Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193927#poloxalene-use-in-agricultural-pesticide-formulations]

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